Fmoc-D-Val-OPfp: The Precision Tool for Stereochemically Demanding Peptide Synthesis

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Compound of Interest

Compound Name:	*Fmoc-d-val-opfp*
CAS No.:	*125043-10-9*
Cat. No.:	*B3225593*

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Executive Summary: The Case for Pre-Activated Esters

In the landscape of peptide coupling, **Fmoc-D-Val-OPfp** represents a specialized "precision tool" rather than a general-purpose reagent. While in situ activation (e.g., HATU, DIC/Oxyma) dominates routine synthesis due to speed and cost, it often falls short when coupling sterically hindered, racemization-prone residues like D-Valine.

Key Differentiator: The Pentafluorophenyl (Pfp) ester offers a unique balance of high reactivity and exceptional hydrolytic stability, decoupling the activation step from the coupling event. This separation minimizes the exposure of the sensitive D-Val chiral center to racemizing conditions (such as excess base or prolonged activation times) common with uronium/phosphonium salts.

The Technical Challenge: D-Valine

Coupling D-Valine presents a synergistic difficulty profile:

- Steric Hindrance: The

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-branched isopropyl side chain creates significant steric bulk adjacent to the carbonyl carbon, retarding nucleophilic attack by the incoming amine.

- Racemization Risk: Slower coupling times increase the window for base-catalyzed enolization or oxazolone formation, leading to loss of chirality (D

  L conversion).

Mechanistic Analysis: OPfp vs. Alternatives

The Pfp Advantage

The pentafluorophenyl group is electron-withdrawing, activating the carbonyl carbon.[1] However, unlike N-hydroxysuccinimide (OSu) esters, Pfp esters are less sensitive to spontaneous hydrolysis and do not require the potentially deleterious side-reactions associated with carbodiimide activation mixtures.

Reactivity Hierarchy (Aminolysis Rates):

Experimental data indicates Pfp esters react approximately 100 times faster than p-nitrophenyl esters.

Visualization: Activation Pathways

The following diagram illustrates the mechanistic pathways and potential pitfalls of in situ activation versus the clean aminolysis of **Fmoc-D-Val-OPfp**.

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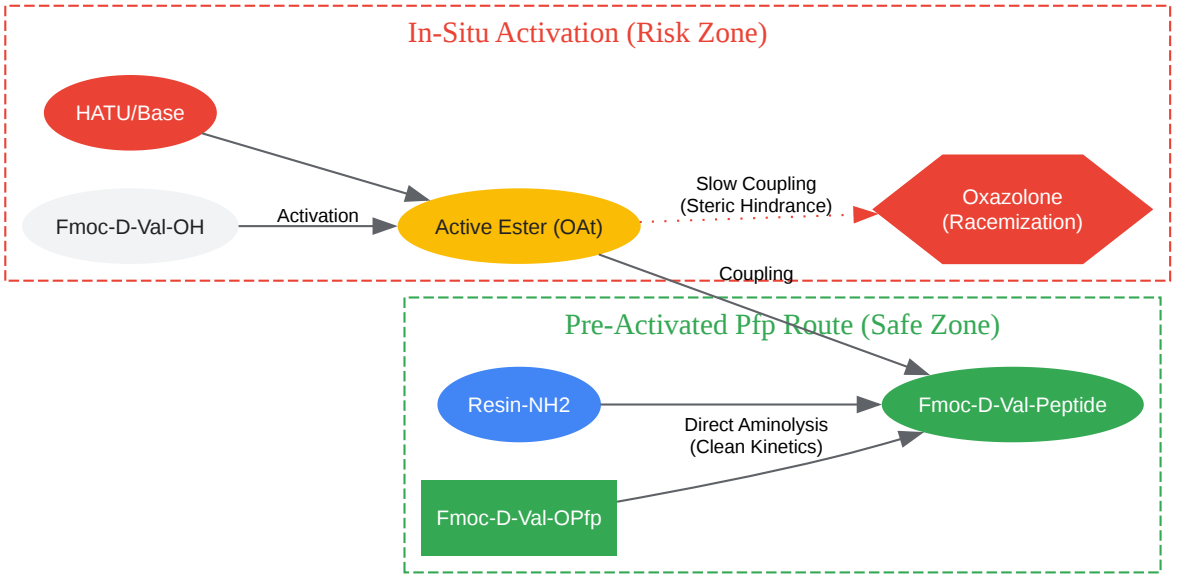

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Figure 1: Comparative mechanistic pathway. Note that the Pfp route bypasses the in situ activation step where racemization risks are highest.

Comparative Performance Data

The following table synthesizes experimental observations regarding the stability, reactivity, and racemization profiles of common activated esters compared to **Fmoc-D-Val-OPfp**.

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Feature	Fmoc-D-Val-OPfp	Fmoc-D-Val-OSu	In-Situ (HATU/DIEA)
Reactivity	High (Fast kinetics)	Moderate	Very High (Instant)
Hydrolytic Stability	Excellent (Stable in moist solvents)	Poor (Hydrolyzes rapidly)	N/A (Transient species)
Racemization Risk	Very Low (<0.5% typically)	Low	Moderate to High (if prolonged)
Atom Economy	High (No activator waste during coupling)	Moderate	Low (Requires stoichiometric activator)
Storage Stability	Months/Years (Crystalline solid)	Weeks (Moisture sensitive)	N/A (Must prepare fresh)
Primary Use Case	D-AA, Hindered couplings, Automated SPPS	Protein conjugation, Aqueous phase	Routine SPPS

Critical Insight: The "Racemization Gap"

For D-Valine, the risk of racemization is highest during the activation moment when using reagents like HBTU/HATU because the base (DIEA) can abstract the

-proton of the activated species.

- Protocol Note: Using **Fmoc-D-Val-OPfp** eliminates the need for excess base during the coupling step (unless HOBt is added as a catalyst, which requires minimal base), thereby preserving the D-configuration.

Experimental Protocols

Synthesis of **Fmoc-D-Val-OPfp** (If not purchasing commercial)

While commercially available, fresh preparation ensures maximum activity.

Reagents: Fmoc-D-Val-OH (1.0 eq), Pentafluorophenol (1.1 eq), DCC (1.0 eq), EtOAc/DCM.

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- Dissolution: Dissolve Fmoc-D-Val-OH and Pentafluorophenol in dry EtOAc at 0°C.
- Activation: Add DCC dropwise. Stir at 0°C for 1 hour, then warm to Room Temperature (RT) for 2 hours.
- Purification: Filter off the precipitated DCU byproduct. Wash filtrate with 5% NaHCO3 and water. Dry over MgSO4.[1]
- Crystallization: Recrystallize from EtOAc/Hexane to obtain the stable Pfp ester.

Solid-Phase Coupling Protocol (Recommended)

This protocol is optimized for coupling **Fmoc-D-Val-OPfp** to a growing peptide chain on resin (e.g., Rink Amide).

Materials:

- **Fmoc-D-Val-OPfp** (3.0 equivalents relative to resin loading)
- HOOBt (3-Hydroxy-1,2,3-benzotriazin-4(3H)-one) or HOBt (1.0 equivalent) - Catalyst
- DMF (Dry, amine-free)

Step-by-Step Workflow:

- Resin Preparation: Swell resin in DMF (3 x 5 min). Remove previous Fmoc group (20% Piperidine/DMF) and wash thoroughly (5 x DMF).[2]
- Coupling Mixture: Dissolve **Fmoc-D-Val-OPfp** (3 eq) and HOBt (1 eq) in minimal DMF.
  - Note: No DIPEA/NMM is required if the resin is free base. If using salts, add 1 eq of DIPEA.
- Reaction: Add solution to the resin. Agitate at Room Temperature.
  - Standard Time: 45–60 minutes.
  - Difficult Sequences: Extend to 2–4 hours or use microwave assistance (50°C, 15 min).

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- Monitoring: Perform Kaiser test. If slightly positive, re-couple using fresh OPfp ester (1.5 eq) + HOBt.
- Washing: Drain and wash resin with DMF (3x) and DCM (3x).

Decision Framework: When to use OPfp?

Use the following logic flow to determine if **Fmoc-D-Val-OPfp** is required for your specific synthesis.

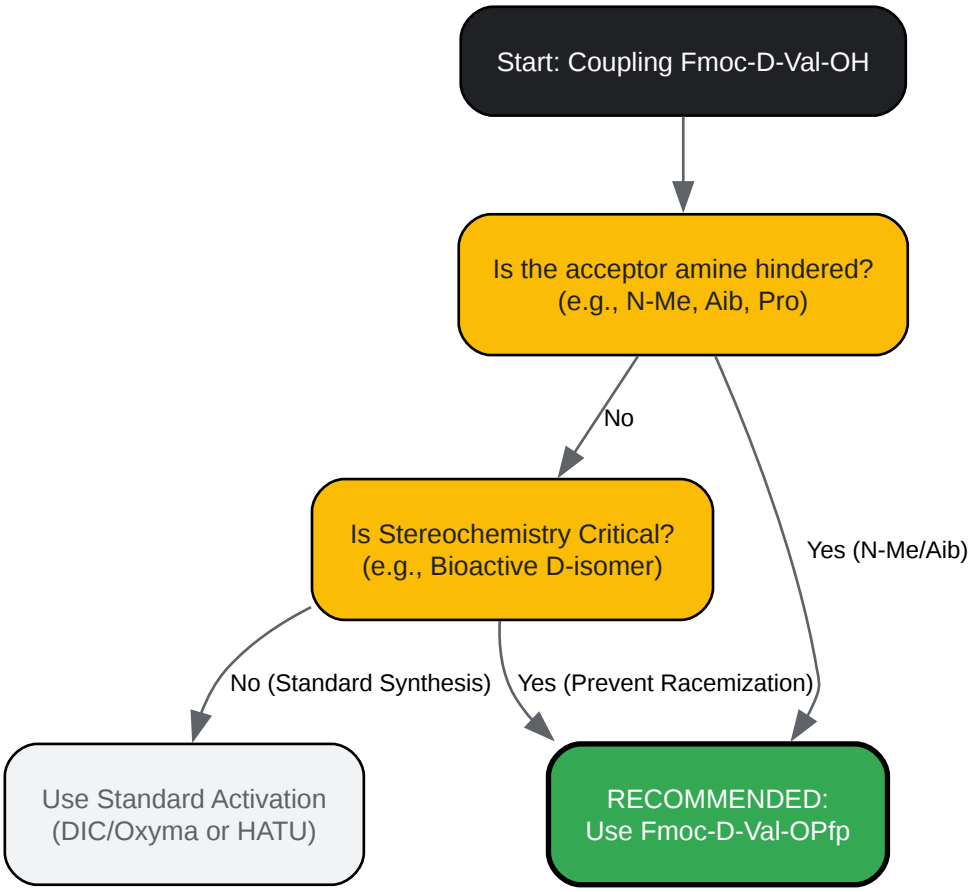

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Figure 2: Decision logic for selecting coupling reagents.

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